

An In-depth Technical Guide to the Spectroscopic Data of Flurenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Flurenol*
CAS No.: *188853-09-0*
Cat. No.: *B065278*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectroscopic data for **Flurenol** (9-hydroxyfluorene), a compound noted for its activity as a dopamine reuptake inhibitor. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition and visualizations of relevant biochemical and analytical workflows.

Spectroscopic Data Presentation

The quantitative spectroscopic data for **Flurenol** are summarized in the tables below for ease of reference and comparison.

Table 1: ^1H NMR Spectroscopic Data for **Flurenol**

Chemical Shift (δ) ppm	Description
7.62	Aromatic Proton
7.61	Aromatic Proton
7.37	Aromatic Proton
7.30	Aromatic Proton
5.52	Methine Proton (C-9)
1.98	Hydroxyl Proton

Solvent: CDCl₃, Frequency: 400 MHz^[1]

Table 2: ¹³C NMR Spectroscopic Data for **Flurenol**

Chemical Shift (δ) ppm	Carbon Type
~120-150	Aromatic Carbons
~60-80	Carbinol Carbon (C-9)

Note: Specific peak assignments for all aromatic carbons were not available in the cited literature. The ranges are typical for this class of compound.

Table 3: Mass Spectrometry (GC-MS) Data for **Flurenol**

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)
183.0	12.1
182.0 (Molecular Ion)	90.1
181.0	100.0
180.0	7.3
166.0	4.0
165.0	12.6
164.0	3.0
163.0	3.9
153.0	19.0
152.0	24.8
151.0	7.2
76.0	3.8

Ionization Method: Electron Ionization (EI)

Table 4: Infrared (IR) Spectroscopy Peak Data for **Flurenol**

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400-3200	O-H stretch (alcohol)
~3100-3000	C-H stretch (aromatic)
~1600-1450	C=C stretch (aromatic ring)
~1260-1000	C-O stretch (alcohol)

Note: The IR peak data is characteristic for the functional groups present in **Flurenol**. Specific peak values can vary slightly based on the sampling method.

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented above.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To obtain ^1H and ^{13}C NMR spectra of **Flurenol** to elucidate its molecular structure.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Sample Preparation:
 - Weigh approximately 5-25 mg of solid **Flurenol**.
 - Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry vial.
 - Filter the solution through a pipette with a small plug of glass wool directly into a clean 5 mm NMR tube to remove any particulate matter.
 - Ensure the sample height in the NMR tube is approximately 4-5 cm.
 - Cap the NMR tube securely.
- Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.
 - For ^1H NMR, acquire the spectrum using a standard pulse sequence.
 - For ^{13}C NMR, acquire the spectrum using a proton-decoupled pulse sequence. This may require a longer acquisition time due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

- Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phase correction, and baseline correction.
- Calibrate the chemical shift scale using the residual solvent peak (CHCl_3 at 7.26 ppm for ^1H NMR; CDCl_3 at 77.16 ppm for ^{13}C NMR).
- Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

2.2. Attenuated Total Reflectance-Infrared (ATR-IR) Spectroscopy

- Objective: To identify the functional groups present in **Flurenol**.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Sample Preparation:
 - Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean by wiping it with a soft tissue dampened with isopropanol and allowing it to dry completely.
 - Place a small amount (a few milligrams) of solid **Flurenol** powder directly onto the center of the ATR crystal.
 - Lower the press arm to apply firm and even pressure to the sample, ensuring good contact with the crystal surface.
- Data Acquisition:
 - Collect a background spectrum of the empty, clean ATR crystal. This will be automatically subtracted from the sample spectrum.
 - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
 - The resulting spectrum will be displayed in terms of absorbance or transmittance versus wavenumber (cm^{-1}).
 - After analysis, clean the ATR crystal and press arm thoroughly.

2.3. Gas Chromatography-Mass Spectrometry (GC-MS)

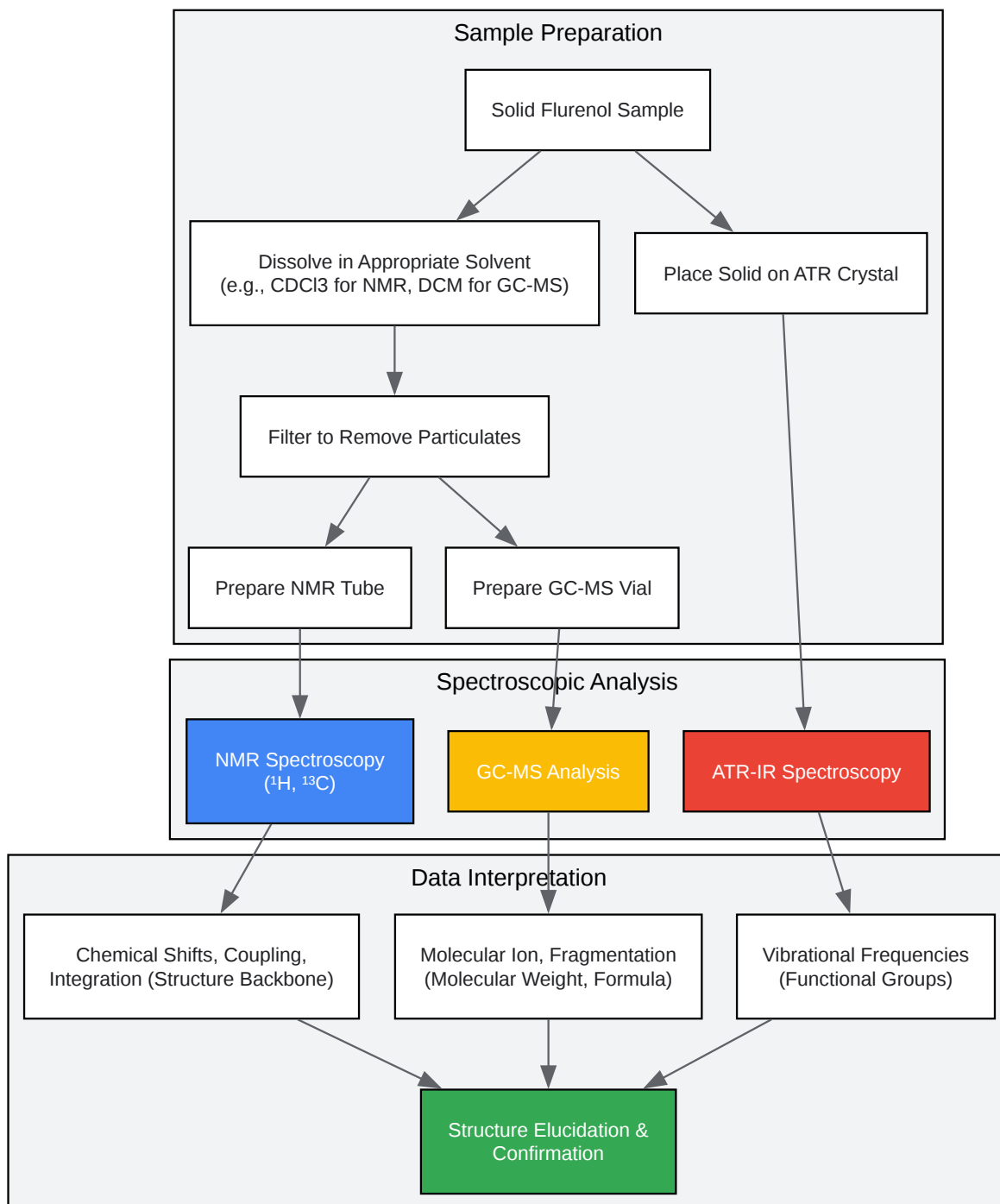
- Objective: To determine the molecular weight and fragmentation pattern of **Flurenol**.
- Instrumentation: A GC-MS system with an electron ionization (EI) source.
- Sample Preparation:
 - Prepare a dilute solution of **Flurenol** (approximately 10 µg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.[\[2\]](#)
 - Ensure the sample is fully dissolved and free of any particulate matter. If necessary, centrifuge or filter the solution.[\[3\]](#)
 - Transfer the solution to a 1.5 mL glass autosampler vial.[\[2\]](#)
- Data Acquisition:
 - Set the GC-MS parameters. A typical setup might include:
 - Injector Temperature: 250 °C
 - Column: A non-polar capillary column (e.g., DB-5ms).
 - Oven Program: Start at a lower temperature (e.g., 60 °C), hold for 1-2 minutes, then ramp up to a higher temperature (e.g., 280-300 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
 - MS Source Temperature: ~230 °C
 - Ionization Energy: 70 eV
 - Mass Range: Scan from m/z 40 to 500.
 - Inject 1 µL of the sample solution into the GC.
 - The compound will be separated from the solvent and any impurities on the GC column based on its volatility and interaction with the stationary phase.

- As **Flurenol** elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented.
- The mass analyzer separates the resulting ions based on their mass-to-charge ratio, and the detector records their abundance. The resulting mass spectrum can then be analyzed.

Mandatory Visualizations

3.1. Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic identification of a chemical compound like **Flurenol**.

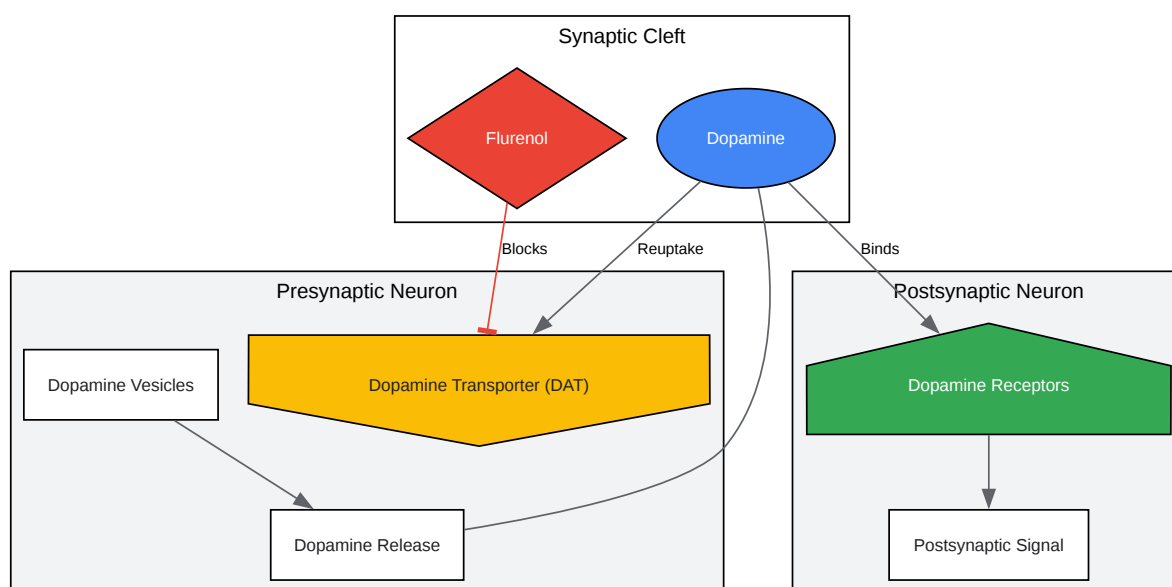


[Click to download full resolution via product page](#)

Spectroscopic analysis workflow for **Flurenol**.

3.2. Signaling Pathway: Dopamine Reuptake Inhibition

Flurenol functions as a dopamine reuptake inhibitor. This mechanism is crucial for its wakefulness-promoting effects. The diagram below illustrates this process at the neuronal synapse.



[Click to download full resolution via product page](#)

Mechanism of dopamine reuptake inhibition by **Flurenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 9-Fluoreno\(1689-64-1\) 13C NMR \[m.chemicalbook.com\]](#)
- [2. uoguelph.ca \[uoguelph.ca\]](#)
- [3. Sample preparation GC-MS \[scioninstruments.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Data of Flurenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b065278/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-flurenol\]](https://www.benchchem.com/product/b065278/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-flurenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

